

In-Depth Technical Guide to W-5 Hydrochloride (CAS: 61714-25-8)

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For Researchers, Scientists, and Drug Development Professionals

Abstract

W-5 hydrochloride, with the CAS number 61714-25-8, is a cell-permeable and reversible calmodulin (CaM) antagonist. Its chemical name is N-(6-aminohexyl)-1-naphthalenesulfonamide hydrochloride. This compound serves as a crucial tool in cell signaling research, primarily by inhibiting the activity of calmodulin-dependent enzymes. It is structurally related to the more potent calmodulin antagonist, W-7, and is often employed as a negative control to elucidate the specific effects of calmodulin inhibition in various cellular processes. This technical guide provides a comprehensive overview of W-5 hydrochloride, including its biochemical properties, mechanism of action, detailed experimental protocols for its use, and a summary of key quantitative data.

Core Properties and Mechanism of Action

W-5 hydrochloride functions as a competitive antagonist of calmodulin. Calmodulin is a ubiquitous, calcium-binding protein that acts as a key intracellular calcium sensor, modulating the activity of a wide array of downstream effector proteins in response to changes in intracellular calcium concentration ([Ca²⁺]i).

The primary mechanism of action of **W-5 hydrochloride** involves its binding to the hydrophobic domains of calmodulin that are exposed upon calcium binding. This interaction prevents calmodulin from binding to and activating its target enzymes, thereby inhibiting their function.



Quantitative Data

The following tables summarize the key quantitative data for **W-5 hydrochloride**, providing a clear comparison of its inhibitory activities.

Table 1: Inhibitory Potency of W-5 Hydrochloride

| Target Enzyme | IC50 Value | Reference(s) |
|---|------------|--------------|
| Myosin Light Chain Kinase (MLCK) | 230 μΜ | [1] |
| Ca ²⁺ -Calmodulin-Dependent Phosphodiesterase | 240 μΜ | [1][2][3] |

Table 2: Chemical and Physical Properties

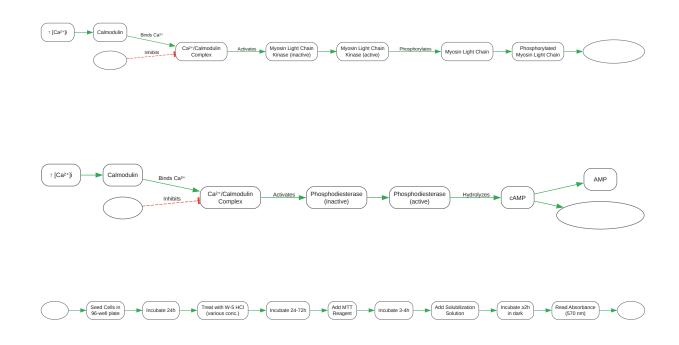
| Property | Value | Reference(s) |
|-------------------|---|--------------|
| CAS Number | 61714-25-8 | [1][2] |
| Molecular Formula | C16H22N2O2S · HCl | |
| Molecular Weight | 342.88 g/mol | _ |
| Appearance | Crystalline solid | _ |
| Solubility | Soluble in DMSO (50mM) and water (10mM) | [4] |

Signaling Pathways

W-5 hydrochloride's antagonism of calmodulin disrupts multiple signaling pathways. Below are diagrams illustrating its points of intervention in two major calmodulin-regulated pathways.

Inhibition of the Myosin Light Chain Kinase (MLCK) Pathway





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